Analytical methods for the characterization of pyrrole-thiazole compounds

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Compound of Interest

Compound Name:	*4-propyl-2-(1H-pyrrol-1-yl)-1,3-thiazole-5-carboxylic acid*
CAS No.:	*1031672-01-1*
Cat. No.:	*B1522097*

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An Application Note and Protocol for the Analytical Characterization of Pyrrole-Thiazole Compounds

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrrole-thiazole scaffolds are privileged heterocyclic structures in medicinal chemistry and materials science, renowned for their diverse biological activities, including antimicrobial, antiviral, and anticancer properties. Their unique electronic and structural features, arising from the coupling of an electron-rich pyrrole ring with an electron-deficient thiazole moiety, demand a multi-faceted analytical approach for unambiguous characterization. This guide provides a detailed framework for the analytical characterization of pyrrole-thiazole compounds, emphasizing the synergy between different spectroscopic and chromatographic techniques. The protocols outlined herein are designed to ensure data integrity and reproducibility, critical for regulatory submissions and advancing drug discovery programs.

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Core Analytical Workflow

A robust analytical workflow for novel pyrrole-thiazole compounds integrates data from multiple orthogonal techniques. This approach ensures a comprehensive understanding of the molecule's identity, purity, and structural integrity.



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Figure 1: A representative workflow for the systematic characterization of newly synthesized pyrrole-thiazole compounds.

Mass Spectrometry (MS) for Molecular Weight Determination

Mass spectrometry is the cornerstone for determining the molecular weight of the synthesized compound, providing the first piece of evidence for a successful reaction.

High-Resolution Mass Spectrometry (HRMS)

HRMS is indispensable for confirming the elemental composition of a novel compound. The high mass accuracy of techniques like Time-of-Flight (TOF) or Orbitrap allows for the determination of the molecular formula with a high degree of confidence.

Protocol: HRMS Analysis using ESI-TOF

- Sample Preparation: Dissolve approximately 0.1-1.0 mg of the purified pyrrole-thiazole compound in 1 mL of a suitable solvent (e.g., methanol, acetonitrile). The final concentration should be in the range of 1-10 µg/mL.
- Instrumentation: Utilize an Electrospray Ionization (ESI) source coupled to a TOF mass analyzer.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.

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- Ionization Mode: Given the nitrogen atoms in the pyrrole and thiazole rings, the positive ion mode ($[M+H]^+$) is typically the most effective.
- Data Acquisition: Acquire data in a mass range that encompasses the expected molecular weight. Ensure the instrument is calibrated to achieve a mass accuracy of < 5 ppm.
- Data Analysis: Compare the experimentally measured monoisotopic mass to the theoretically calculated mass for the proposed chemical formula. The mass error should ideally be less than 5 ppm.

Table 1: Example HRMS Data for a Hypothetical Pyrrole-Thiazole Compound ($C_{15}H_{12}N_2O_2S$)

Parameter	Value
Chemical Formula	$C_{15}H_{12}N_2O_2S$
Theoretical Mass	284.0619 Da
Ion Adduct	$[M+H]^+$
Theoretical $[M+H]^+$	285.0697 Da
Observed $[M+H]^+$	285.0692 Da
Mass Error	-1.75 ppm
Interpretation	Excellent agreement, confirms formula.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is the most powerful technique for the definitive structural elucidation of organic molecules. A combination of 1D and 2D NMR experiments is required to assign all proton and carbon signals and to establish connectivity within the pyrrole-thiazole scaffold.

Key NMR Experiments

- ^1H NMR: Provides information on the number of different types of protons, their chemical environment, and their neighboring protons (through spin-spin coupling).

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- ^{13}C NMR: Shows the number of different types of carbon atoms.
- COSY (Correlation Spectroscopy): Reveals proton-proton (^{1}H-^{1}H) coupling networks, helping to identify adjacent protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms (^{1}H-^{13}C).
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are separated by two or three bonds, crucial for connecting different fragments of the molecule.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Dissolve 5-10 mg of the highly pure pyrrole-thiazole compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Solvent Selection: The choice of solvent is critical. DMSO-d_6 is often preferred for its ability to dissolve a wide range of polar compounds and for the observation of exchangeable protons (e.g., N-H).
- Internal Standard: Tetramethylsilane (TMS) is commonly used as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Acquisition: Perform ^{1}H, ^{13}C, COSY, HSQC, and HMBC experiments on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Processing: Process the acquired data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, and baseline correction.

Table 2: Typical ^{1}H and ^{13}C NMR Chemical Shift Ranges for Pyrrole-Thiazole Scaffolds

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Nucleus	Ring Position	Typical Chemical Shift (δ, ppm)	Notes
^{1}H	Pyrrole C-H	6.0 - 7.5	Highly dependent on substituents.
^{1}H	Pyrrole N-H	8.0 - 12.0	Often a broad singlet, position is solvent and concentration dependent.
^{1}H	Thiazole C-H	7.0 - 9.0	Generally more downfield than pyrrole protons due to ring electronics.
^{13}C	Pyrrole C	100 - 140	
^{13}C	Thiazole C	110 - 170	The C=S carbon can be significantly downfield.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the standard method for determining the purity of a compound. A well-developed HPLC method can separate the target compound from starting materials, by-products, and other impurities.

Method Development Strategy

A systematic approach to HPLC method development is crucial for achieving optimal separation.

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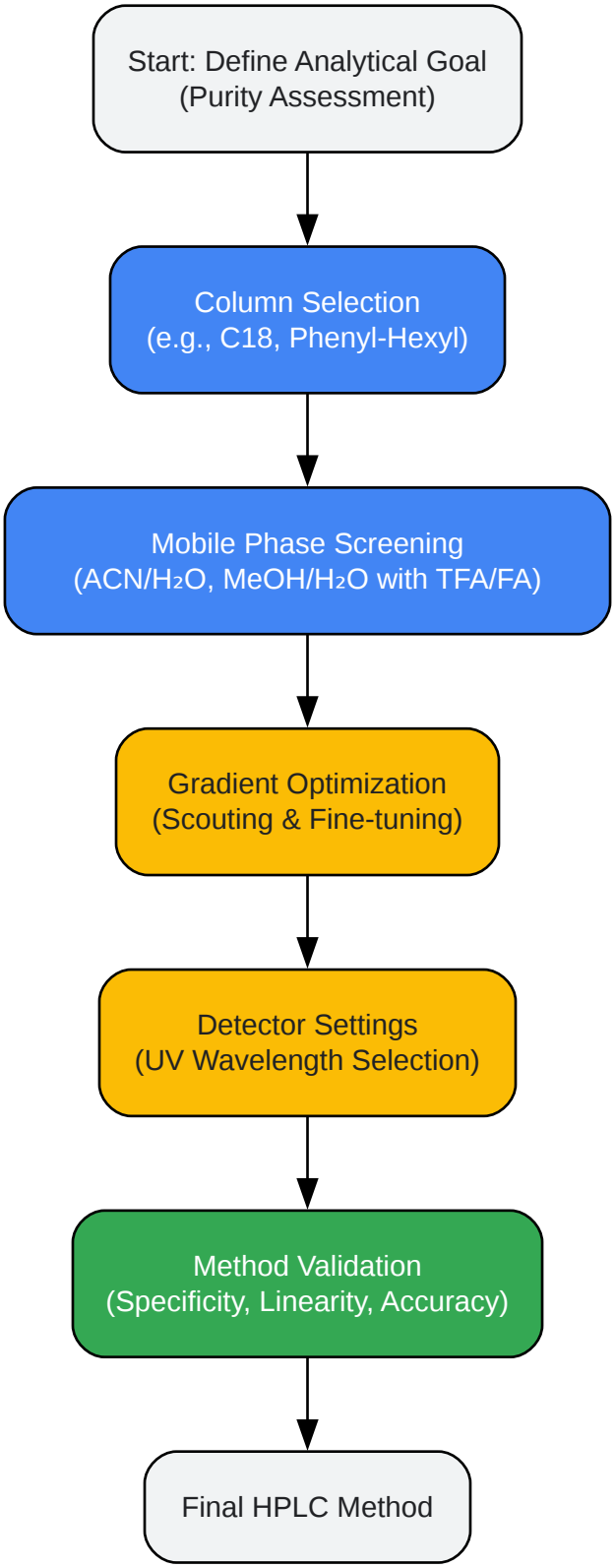

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Figure 2: A logical flowchart for HPLC method development for pyrrole-thiazole compounds.

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Protocol: Reversed-Phase HPLC for Purity Analysis

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is a good starting point.
- Mobile Phase:
  - Solvent A: 0.1% Trifluoroacetic acid (TFA) or Formic Acid (FA) in water.
  - Solvent B: 0.1% TFA or FA in acetonitrile (ACN).
- Gradient Elution: A typical scouting gradient might be 5% to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: Monitor at a wavelength where the compound has maximum absorbance (determined by UV-Vis spectroscopy, often in the 254-350 nm range for these scaffolds).
- Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., ACN or DMSO) at 1 mg/mL and dilute to an appropriate concentration for injection (e.g., 0.1 mg/mL).
- Analysis: Inject 5-10 µL of the sample. Purity is calculated based on the area percentage of the main peak relative to the total peak area.

UV-Vis Spectroscopy for Photophysical Properties

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and is useful for routine concentration measurements and for selecting an appropriate wavelength for HPLC detection.

Protocol: UV-Vis Spectrum Acquisition

- Sample Preparation: Prepare a dilute solution of the pyrrole-thiazole compound in a UV-transparent solvent (e.g., ethanol, methanol, acetonitrile) in a quartz cuvette. The

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concentration should be adjusted so that the maximum absorbance is between 0.5 and 1.5 AU.

- Blank Correction: Use the pure solvent as a blank to zero the spectrophotometer.
- Scan Range: Scan the sample from approximately 200 to 600 nm.
- Data Analysis: Identify the wavelength(s) of maximum absorbance (λ_max). This information is critical for setting up the HPLC detector for optimal sensitivity.

Conclusion

The comprehensive characterization of pyrrole-thiazole compounds relies on the intelligent application of orthogonal analytical techniques. HRMS confirms the elemental composition, a suite of NMR experiments elucidates the precise molecular structure, HPLC-UV validates the purity, and UV-Vis spectroscopy informs on the photophysical properties. By following these detailed protocols, researchers can ensure the generation of high-quality, reliable data, which is fundamental to the progression of drug discovery and development projects involving this important class of heterocyclic compounds.

References

- Note: The following are representative references and may not be exhaustive. Researchers should consult the latest literature for specific applications.
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